

# In-Depth Technical Guide: 2-(Bromomethyl)pyridine hydrobromide

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## Compound of Interest

Compound Name: 2-(Bromomethyl)pyridine  
hydrobromide

Cat. No.: B1270777

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CAS Number: 31106-82-8

This technical guide provides a comprehensive overview of **2-(Bromomethyl)pyridine hydrobromide**, a key building block for researchers, scientists, and professionals in drug development and organic synthesis.

## Physicochemical Properties

**2-(Bromomethyl)pyridine hydrobromide** is a pyridine derivative that serves as a versatile reagent in the synthesis of a wide range of heterocyclic compounds.<sup>[1]</sup> Its hydrobromide form enhances its stability and solubility in polar solvents, making it convenient for various laboratory applications.<sup>[1]</sup> The presence of a reactive bromomethyl group makes it an excellent substrate for nucleophilic substitution reactions, allowing for the facile introduction of the 2-picolyl moiety into diverse molecular scaffolds.<sup>[1]</sup>

A summary of its key physicochemical data is presented in the table below.

Property	Value	Reference(s)
CAS Number	31106-82-8	[2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN · HBr (or C <sub>6</sub> H <sub>7</sub> Br <sub>2</sub> N)	[2]
Molecular Weight	252.93 g/mol	[2]
Appearance	White to light yellow or pink to orange-brown powder or crystals	[1]
Melting Point	149-152 °C	
Purity	≥98% (by HPLC)	[1]
Synonyms	2-Picolyl bromide hydrobromide	[1]
InChI Key	JQDNCGRNPYKRAO- UHFFFAOYSA-N	
SMILES	Br[H].BrCc1ccccn1	

## Synthesis

While a direct, detailed experimental protocol for the synthesis of **2-(Bromomethyl)pyridine hydrobromide** from 2-pyridinemethanol is not readily available in the provided search results, a strong analogue is the synthesis of 2,6-Bis(bromomethyl)pyridine from the corresponding di-alcohol. This reaction provides a representative experimental procedure.

### Conceptual Synthesis of **2-(Bromomethyl)pyridine hydrobromide**:

The synthesis would likely involve the reaction of 2-pyridinemethanol with a brominating agent, such as hydrobromic acid (HBr), analogous to the procedure for the di-bromo derivative.[3]

Experimental Protocol for an Analogous Compound: Synthesis of 2,6-Bis(bromomethyl)pyridine[3]

- Reactants:

- Pyridine-2,6-diylldimethanol (14 mmol)
- 48% Hydrobromic acid (30 mL)
- Saturated Potassium Carbonate ( $K_2CO_3$ ) solution
- Dichloromethane ( $CH_2Cl_2$ )
- Anhydrous Sodium Sulfate ( $Na_2SO_4$ )
- Procedure:
  - Slowly add 48% HBr (30 mL) to pyridine-2,6-diylldimethanol (2g, 14 mmol).
  - Heat the mixture at 125 °C for 6 hours.
  - Cool the reaction mixture to room temperature.
  - Dissolve the resulting residue in water (50 mL) to obtain a yellow solution.
  - Adjust the pH of the solution to 8 by adding a saturated solution of  $K_2CO_3$ .
  - Extract the aqueous solution with  $CH_2Cl_2$  (4 x 50 mL).
  - Combine the organic layers and dry over anhydrous  $Na_2SO_4$ .
  - The solvent can then be removed under reduced pressure to yield the product.

## Applications in Synthesis

**2-(Bromomethyl)pyridine hydrobromide** is a valuable reagent for introducing the 2-picolyl group into molecules, a common scaffold in biologically active compounds and coordination chemistry.<sup>[1][4][5]</sup>

## General Reactivity

The primary utility of this compound stems from its reactivity as an alkylating agent. The bromomethyl group is susceptible to nucleophilic attack, leading to the formation of new carbon-heteroatom or carbon-carbon bonds. A common preliminary step involves the in-situ

generation of the free base, 2-(bromomethyl)pyridine, by neutralization of the hydrobromide salt with a base like potassium carbonate.[6]

Experimental Protocol: In-situ formation and reaction of 2-(Bromomethyl)pyridine[6]

- Reactants:
  - **2-(Bromomethyl)pyridine hydrobromide** (3 mmol)
  - Potassium carbonate (3.15 mmol)
  - Dry acetone (10 mL)
  - Diethyl ether
- Procedure:
  - Degas a mixture of **2-(bromomethyl)pyridine hydrobromide** (760 mg, 3 mmol) and potassium carbonate (436 mg, 3.15 mmol) under vacuum for 1 hour.
  - Add dry acetone (10 mL) and stir the mixture under an argon atmosphere for 6 hours at room temperature.
  - This generates the free base, 2-(bromomethyl)pyridine, in solution, which can then be reacted with a desired nucleophile.
  - For isolation of the free base, the solvent is removed, and the product is extracted with diethyl ether under an inert atmosphere.

## Synthesis of Biologically Active Molecules and Ligands

**2-(Bromomethyl)pyridine hydrobromide** is used in the preparation of a variety of compounds with potential pharmaceutical applications. Examples of molecules synthesized using this reagent include:

- 2-[1-(pyridin-2-ylmethyl)-1H-1,2,3-triazol-4-yl]pyridine
- 2-morpholin-4-yl-7-(pyridin-2-ylmethoxy)-4H-1,3-benzoxazin-4-one

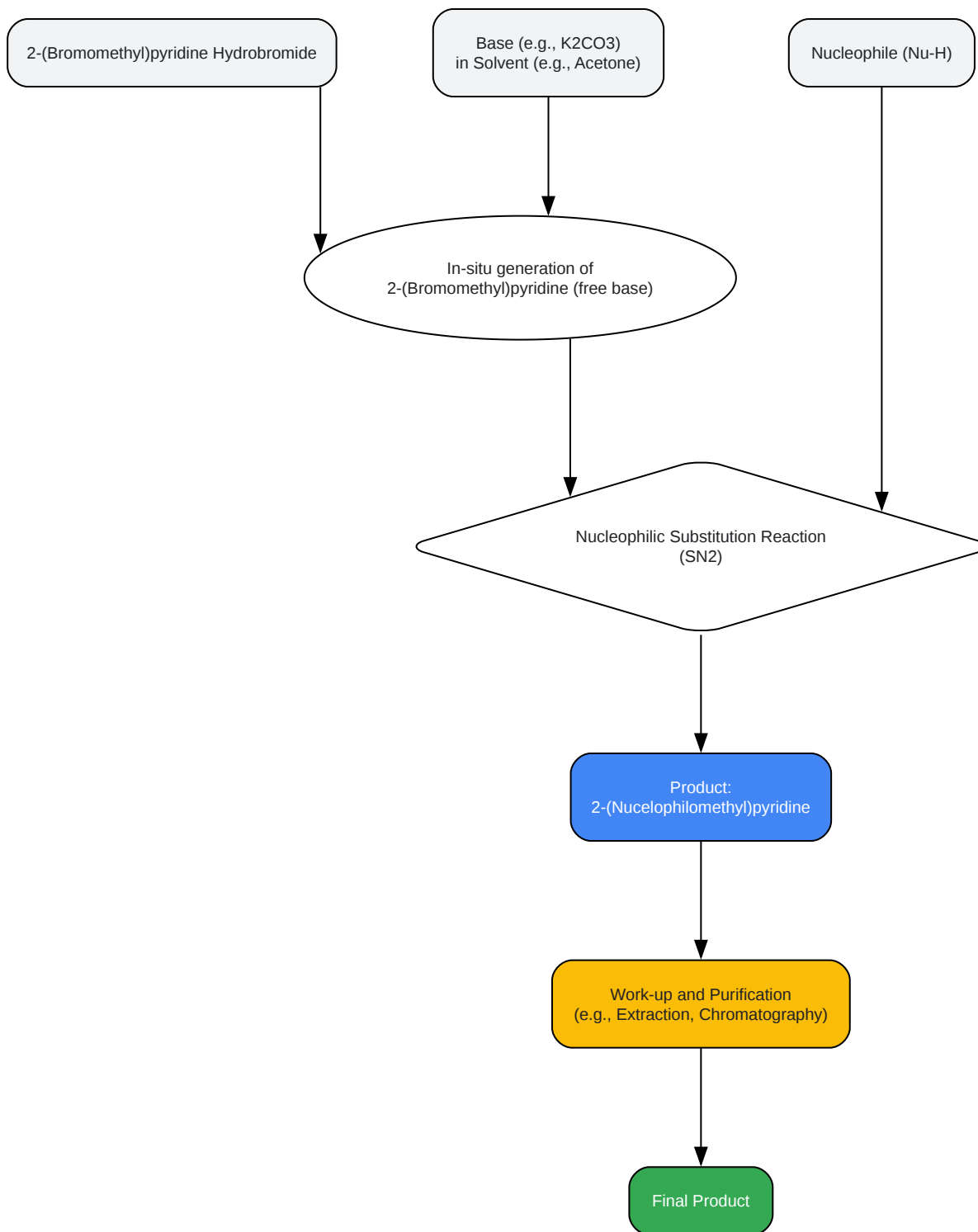
- 8-methyl-2-morpholin-4-yl-7-(pyridin-2-ylmethoxy)-4H-1,3-benzoxazin-4-one
- trans-4-(4-(bis(pyridin-2-ylmethyl)amino)styryl)benzonitrile
- 2-[N-(2-aminoethanethiol) methyl]-pyridine
- It is also a key reagent in the synthesis of fluorescent chemosensors based on the 7-nitrobenz-2-oxa-1,3-diazole (NBD) scaffold.

The pyridine moiety is a well-established "privileged scaffold" in drug discovery, known for its ability to form hydrogen bonds and its favorable physicochemical properties, such as metabolic stability and aqueous solubility.<sup>[7]</sup>

## Visualizations

### Synthetic Utility Workflow

The following diagram illustrates the general workflow for utilizing **2-(Bromomethyl)pyridine hydrobromide** in a typical nucleophilic substitution reaction.

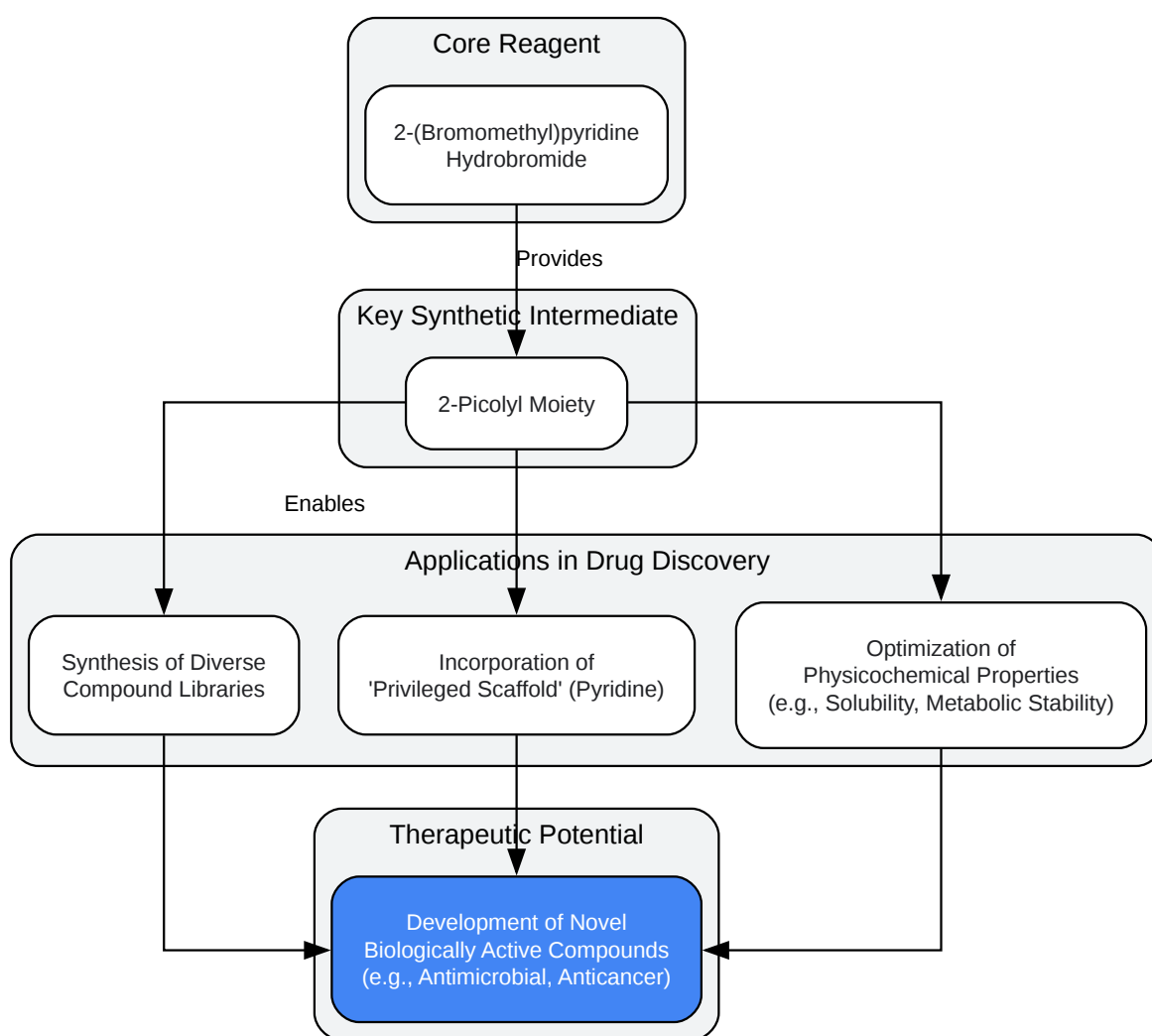


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Caption: General workflow for the use of **2-(Bromomethyl)pyridine hydrobromide** in synthesis.

## Logical Relationship in Drug Discovery

The pyridine ring, and by extension, molecules derived from **2-(bromomethyl)pyridine hydrobromide**, are of significant interest in medicinal chemistry due to their prevalence in a wide range of biologically active compounds.[4][5]



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Caption: Role of **2-(Bromomethyl)pyridine hydrobromide** in the drug discovery process.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(Bromomethyl)pyridine hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270777#2-bromomethyl-pyridine-hydrobromide-cas-number]

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